

Introduction: Beyond the Label - A Practical Safety Framework

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Compound of Interest

Compound Name: 1,8-Diiodoperfluorooctane

CAS No.: 335-70-6

Cat. No.: B1363120

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1,8-Diiodoperfluorooctane (C₈F₁₆I₂), a member of the per- and polyfluoroalkyl substances (PFAS) family, serves as a critical building block in advanced chemical synthesis, particularly in the development of novel polymers and pharmaceutical intermediates.[1][2] Its unique structure, featuring a fully fluorinated carbon backbone terminated by iodine atoms, imparts desirable properties like high thermal stability and chemical resistance.[2] However, these same properties necessitate a nuanced understanding of its potential hazards.

This guide moves beyond a simple recitation of safety data sheet (SDS) sections. As a senior application scientist, the objective is to provide researchers, scientists, and drug development professionals with a cohesive and practical safety framework grounded in the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). We will dissect the "what" of the hazards and, more importantly, explain the "why" behind the recommended safety protocols, ensuring a self-validating system of laboratory practice.

Section 1: GHS Hazard Identification and Core Risks

Under the GHS, **1,8-Diiodoperfluorooctane** is classified with specific hazard statements that form the foundation of our safety protocols.[3][4] Understanding these classifications is the first

step in mitigating risk.

GHS Classification Summary:

Hazard Class	Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[2][3][5]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[2][3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[2][3][5]

Pictogram:

- Exclamation Mark (GHS07): This symbol is used to signify that the substance is an irritant (skin and eye), may cause respiratory irritation, and may cause an allergic skin reaction.[4]

Field Insights on Core Risks:

- H315 (Skin Irritation): The perfluorinated backbone can defat the skin, leading to dryness, redness, and irritation upon contact. The causality lies in the lipophobic nature of the fluorinated chain disrupting the skin's natural lipid barrier. Prolonged or repeated contact can exacerbate this effect.
- H319 (Serious Eye Irritation): As a solid powder at room temperature, accidental introduction into the eyes can cause significant mechanical and chemical irritation.[5] The sharp, crystalline nature of the solid can lead to abrasions, while the chemical properties cause inflammation.
- H335 (Respiratory Irritation): The primary risk of respiratory exposure comes from handling the powdered form of the substance.[6] Inhalation of fine dust can irritate the mucous membranes of the respiratory tract, leading to coughing and discomfort. This is a critical consideration during weighing and transfer operations.

Section 2: Proactive Exposure Control and First Aid

A proactive approach to safety involves anticipating potential exposure scenarios and having clear, validated first-aid responses ready.

Common Exposure Scenarios in a Research Setting:

- Weighing and Transfer: The highest risk for inhalation of airborne particles.
- Spills: Potential for widespread skin and respiratory contact.
- Reaction Work-up: Handling solutions containing the compound, which can lead to splashes or skin contact.
- Glassware Cleaning: Contact with residues on contaminated equipment.

Validated First-Aid Protocols:

- After Inhalation (STOT SE 3 Risk): Immediately remove the individual to fresh air and ensure they are in a position comfortable for breathing.[5] If breathing is difficult or discomfort persists, seek immediate medical attention. The rationale is to quickly reduce the concentration of the irritant in the respiratory tract.
- After Skin Contact (Skin Irrit. 2 Risk): Wash the affected area thoroughly with plenty of soap and water.[5] Remove any contaminated clothing and wash it before reuse.[5] If irritation develops and persists, seek medical advice.[5] The goal is to physically remove the substance and restore the skin's barrier.
- After Eye Contact (Eye Irrit. 2A Risk): Immediately rinse the eyes cautiously with water for several minutes.[5] If contact lenses are present, remove them if it is easy to do so and continue rinsing for at least 15 minutes.[7] Persistent irritation requires immediate medical attention.[5] The extended rinsing time is crucial to ensure all particulate matter is flushed from the eye.
- After Ingestion: While less common, if ingestion occurs, rinse the mouth with water and seek medical advice immediately. Do not induce vomiting.

Section 3: Safe Handling, Engineering Controls, and Waste Disposal

Handling **1,8-Diiodoperfluorooctane**, like other PFAS, demands rigorous adherence to established protocols to protect both the researcher and the environment.[\[6\]](#)[\[8\]](#)

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles that conform to recognized standards (e.g., EN166 in the EU or NIOSH in the US).[\[9\]](#)
- **Hand Protection:** Use chemically resistant, impervious gloves such as nitrile rubber.[\[10\]](#) Always inspect gloves before use and wash hands thoroughly after handling.
- **Body Protection:** A standard laboratory coat is required. For larger quantities or tasks with a high risk of spills, consider a chemical-resistant apron or disposable gown.[\[6\]](#)[\[11\]](#)

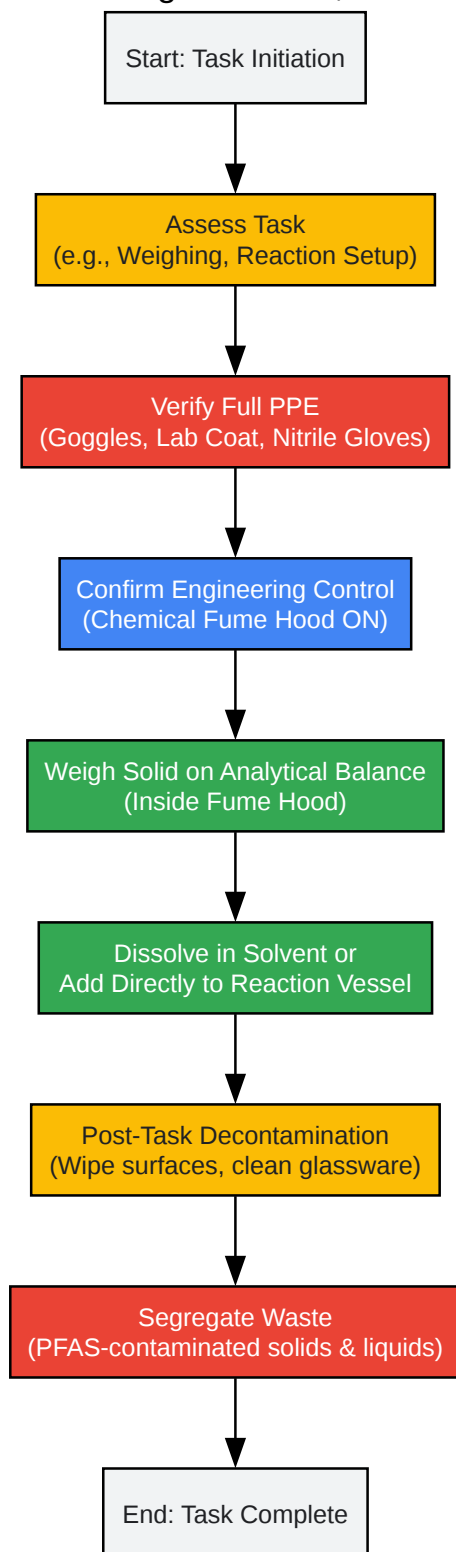
Engineering Controls - The First Line of Defense:

All work involving **1,8-Diiodoperfluorooctane**, especially in its solid form, must be conducted in a certified chemical fume hood or other approved containment system.[\[6\]](#)[\[11\]](#) This is non-negotiable and directly mitigates the respiratory irritation hazard (H335). The fume hood's constant airflow prevents the accumulation of airborne particles in the user's breathing zone.

Experimental Workflow: Safe Handling of Solid **1,8-Diiodoperfluorooctane**

The following diagram outlines the critical decision points and safety checks for handling the solid compound in a typical laboratory setting.

Workflow for Safe Handling of Solid 1,8-Diiodoperfluorooctane



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Caption: A flowchart detailing the mandatory safety steps for handling solid **1,8-Diiodoperfluorooctane**.

Waste Disposal:

As a PFAS compound, waste generated from **1,8-Diiodoperfluorooctane** must be treated with special care.^[6] It is considered a "forever chemical" due to its environmental persistence.^[11]

- All contaminated waste, including PPE (gloves), weighing paper, and empty containers, must be collected in designated, clearly labeled hazardous waste containers.^[6]
- Do not mix PFAS waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health & Safety (EHS) department.
- Consult your EHS department for specific disposal protocols, which typically involve high-temperature incineration.^[11]

Section 4: Physicochemical Properties and Their Safety Implications

The physical and chemical properties of a substance directly influence its behavior and the necessary handling precautions.

Key Physicochemical Data:

Property	Value	Implication for Safe Handling
Molecular Formula	C8F16I2	High molecular weight, indicating low volatility at room temperature.[3][12]
Molecular Weight	653.87 g/mol	Confirms low volatility.[1][3]
Appearance	Solid	The primary hazard is dust inhalation, not vapor.[13]
Melting Point	73-77 °C (lit.)	Solid at standard lab temperatures, reducing vapor pressure concerns.[1][14]
Boiling Point	~112 °C @ 25 mmHg	Can be distilled under vacuum, requiring contained systems. [1][5]
Flash Point	98.5 °C	Not considered highly flammable, but should be kept away from open flames.[1][14]
Solubility	Slightly soluble in Chloroform, Methanol	Informs choice of solvents for reactions and for cleaning spills.[1]

Section 5: Stability and Reactivity

Understanding a compound's reactivity is crucial for preventing hazardous reactions, especially in complex drug development syntheses.

- **Stability:** The compound is generally stable under normal laboratory conditions.[10]
- **Incompatible Materials:** Avoid strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, thermal decomposition can produce hazardous products including carbon monoxide (CO), carbon dioxide (CO₂), and

halogenated compounds like Hydrogen Fluoride (HF) and Hydrogen Iodide (HI).[15] The formation of HF is a significant danger, as it is extremely corrosive and toxic.

Section 6: Toxicological Profile and Long-Term Considerations

While the acute toxicity of **1,8-Diiodoperfluorooctane** is characterized by its irritant properties, its classification as a PFAS compound warrants a broader discussion of potential long-term health effects.

- **Acute Effects:** The toxicological information is consistent with the GHS classifications: skin, eye, and respiratory irritation.[5] There is no data to classify it for acute oral, dermal, or inhalation toxicity.[5]
- **Chronic Effects & Carcinogenicity:** There is no specific data available for the carcinogenicity or long-term toxicity of **1,8-Diiodoperfluorooctane** itself. However, the broader class of PFAS compounds is under intense scrutiny. Some PFAS, like PFOA and PFOS, have been linked to adverse health effects, including potential carcinogenic, reproductive, and developmental harm.[11] Given the persistence of PFAS in the body and the environment, it is prudent to handle all members of this class, including **1,8-Diiodoperfluorooctane**, with the assumption that they may pose long-term health risks.[6][11] This principle of ALARA (As Low As Reasonably Achievable) for exposure is paramount.

Conclusion

The safe and effective use of **1,8-Diiodoperfluorooctane** in a research and development setting is entirely achievable through a comprehensive understanding of its hazards and the diligent application of established safety protocols. The core principles are to treat it as a skin, eye, and respiratory irritant, to always use engineering controls like a fume hood when handling the solid, to wear appropriate PPE, and to manage all waste streams with the understanding that it is an environmentally persistent PFAS compound. By integrating these expert-level practices, scientists can leverage the unique chemical properties of this compound while upholding the highest standards of laboratory safety.

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